

1,3-Dinitrobenzene: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dinitrobenzene

Cat. No.: B052904

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth review of the current research on **1,3-Dinitrobenzene** (1,3-DNB), a significant nitroaromatic compound with diverse industrial applications and notable toxicological effects. This document summarizes key quantitative data, details essential experimental protocols, and visualizes core concepts to support ongoing research and development efforts.

Core Properties and Data

1,3-Dinitrobenzene (m-dinitrobenzene) is a yellow crystalline solid organic compound. It serves as a crucial intermediate in the synthesis of various chemicals, including dyes, pharmaceuticals, and explosives.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,3-Dinitrobenzene** is presented in Table 1. This data is essential for its handling, application, and in the design of experimental procedures.

| Property | Value | Reference |
|---------------------|-------------------------------------------------------------|-----------|
| Molecular Formula | C ₆ H ₄ N ₂ O ₄ | [1] |
| Molecular Weight | 168.11 g/mol | [1][2] |
| Appearance | Yellow crystalline solid | [1][3] |
| Melting Point | 89.57 - 90 °C | [1][2][4] |
| Boiling Point | 297 - 303 °C | [2][3][5] |
| Density | 1.575 - 1.58 g/cm ³ at 18-20 °C | [1][2][3] |
| Solubility in Water | 0.5 g/L at 20 °C | [1][2] |
| log Kow | 1.49 | [2][6] |
| Vapor Pressure | < 1.0 mm Hg at 20 °C | [2] |
| Flash Point | 149 - 150 °C (closed cup) | [5] |

Toxicological Data

The toxicity of 1,3-DNB is a significant area of research, with methemoglobinemia and reproductive toxicity being the primary concerns.[7][8] Exposure to high concentrations can impair the oxygen-carrying capacity of blood, leading to cyanosis.[9][10] Chronic exposure has been linked to testicular damage and infertility in animal studies.[1][8]

| Parameter | Observation | Species | Dosage | Reference |
|-----------------------------------------------------|----------------------------------------------------------------------|----------------------|-------------------|------------|
| Acute Toxicity | Methemoglobin formation, cyanosis, headache, dizziness, nausea. | Humans, Animals | - | [7][9][10] |
| Neurotoxicity (slow movement, loss of equilibrium). | Rats | 20 - 48 mg/kg (oral) | [9] | |
| Reproductive Toxicity | Reduced testes and epididymis weight, testicular damage, sperm loss. | Rats | > 25 mg/kg (oral) | [1][7] |

Key Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of research. The following sections outline the protocols for the synthesis and analysis of **1,3-Dinitrobenzene**.

Synthesis of 1,3-Dinitrobenzene via Nitration of Nitrobenzene

The most common method for synthesizing **1,3-Dinitrobenzene** is the nitration of nitrobenzene using a mixture of concentrated nitric acid and sulfuric acid.[1][3][11] The initial nitro group on the benzene ring is deactivating and meta-directing, leading to the primary formation of the 1,3-isomer.[1][3]

Materials:

- Nitrobenzene
- Concentrated Nitric Acid (HNO₃)

- Concentrated Sulfuric Acid (H_2SO_4)
- Ice-cold water
- Ethanol (for recrystallization)

Procedure:

- Preparation of Nitrating Mixture: Carefully add concentrated sulfuric acid to an equal volume of concentrated nitric acid in a flask, while cooling the mixture in an ice bath to maintain a low temperature.[\[12\]](#)[\[13\]](#)
- Nitration: Slowly add nitrobenzene dropwise to the nitrating mixture with constant stirring, ensuring the temperature does not rise significantly.[\[12\]](#)
- Reaction Completion: After the addition of nitrobenzene, the mixture is gently heated to complete the reaction.[\[12\]](#)[\[13\]](#)
- Isolation of Crude Product: The reaction mixture is then poured into a large volume of ice-cold water, which causes the solid **1,3-Dinitrobenzene** to precipitate.[\[12\]](#)[\[13\]](#)
- Purification: The crude product is collected by filtration, washed with cold water, and then purified by recrystallization from ethanol to yield yellow crystals of **1,3-Dinitrobenzene**.[\[4\]](#)[\[12\]](#)[\[13\]](#)

Analytical Determination by High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the detection and quantification of **1,3-Dinitrobenzene** in various matrices.[\[14\]](#)[\[15\]](#)

Instrumentation and Conditions (Example):

- Instrument: HPLC system with a UV detector.
- Column: C18 reversed-phase column.
- Mobile Phase: A mixture of methanol and water is commonly used.[\[16\]](#)

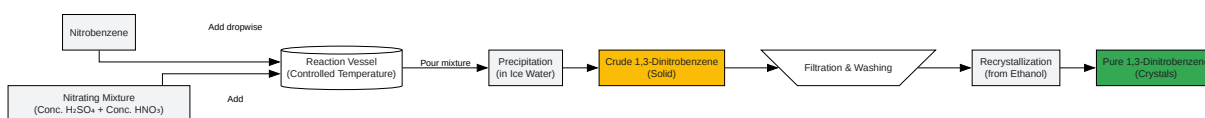
- Detection: UV detection at a wavelength suitable for nitroaromatic compounds (e.g., 240 nm).[17]
- Quantification: External standard method.[17]

Procedure:

- Standard Preparation: Prepare a series of standard solutions of 1,3-DNB in the mobile phase at known concentrations.
- Sample Preparation: Dissolve the sample containing 1,3-DNB in the mobile phase and filter it to remove any particulate matter.
- Injection and Analysis: Inject the prepared standards and samples into the HPLC system.
- Data Analysis: Construct a calibration curve from the peak areas of the standards. Use the calibration curve to determine the concentration of 1,3-DNB in the samples.

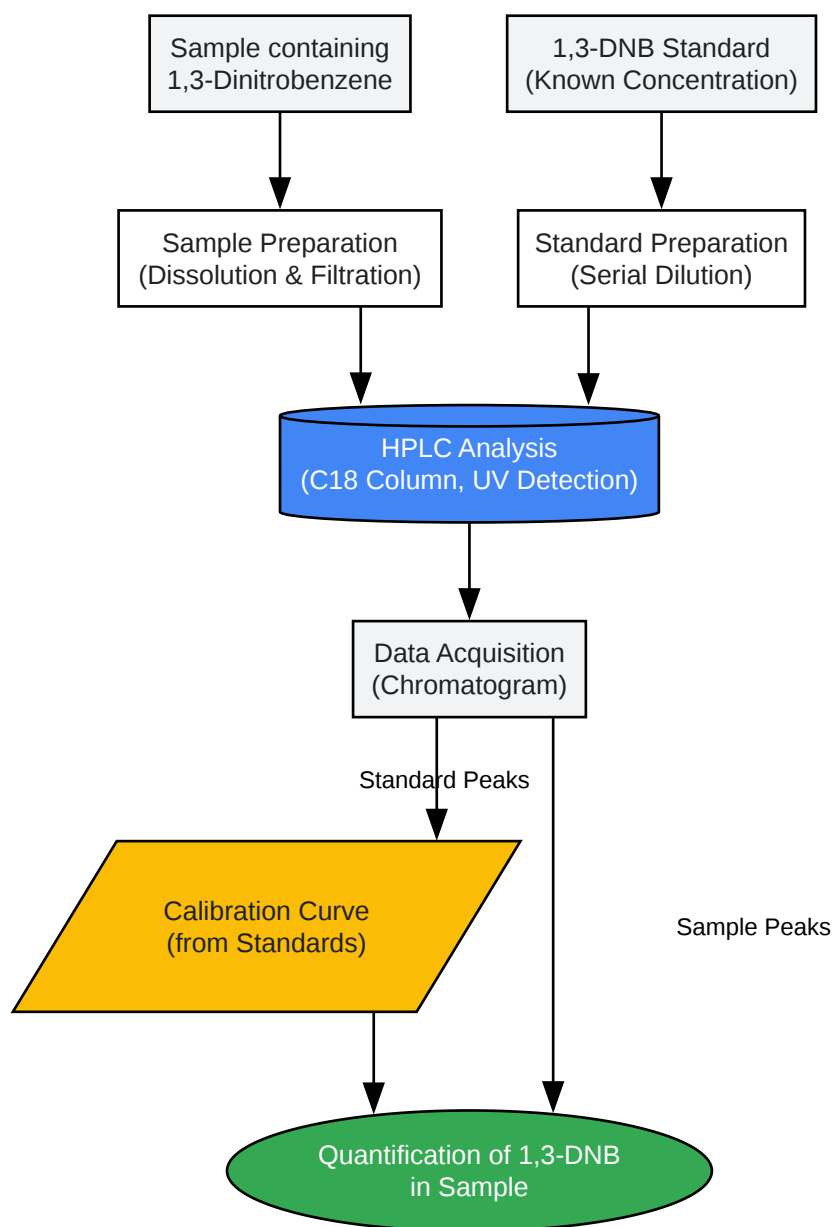
Visualizing Key Processes

Graphical representations of workflows and pathways can significantly aid in understanding complex processes.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **1,3-Dinitrobenzene**.

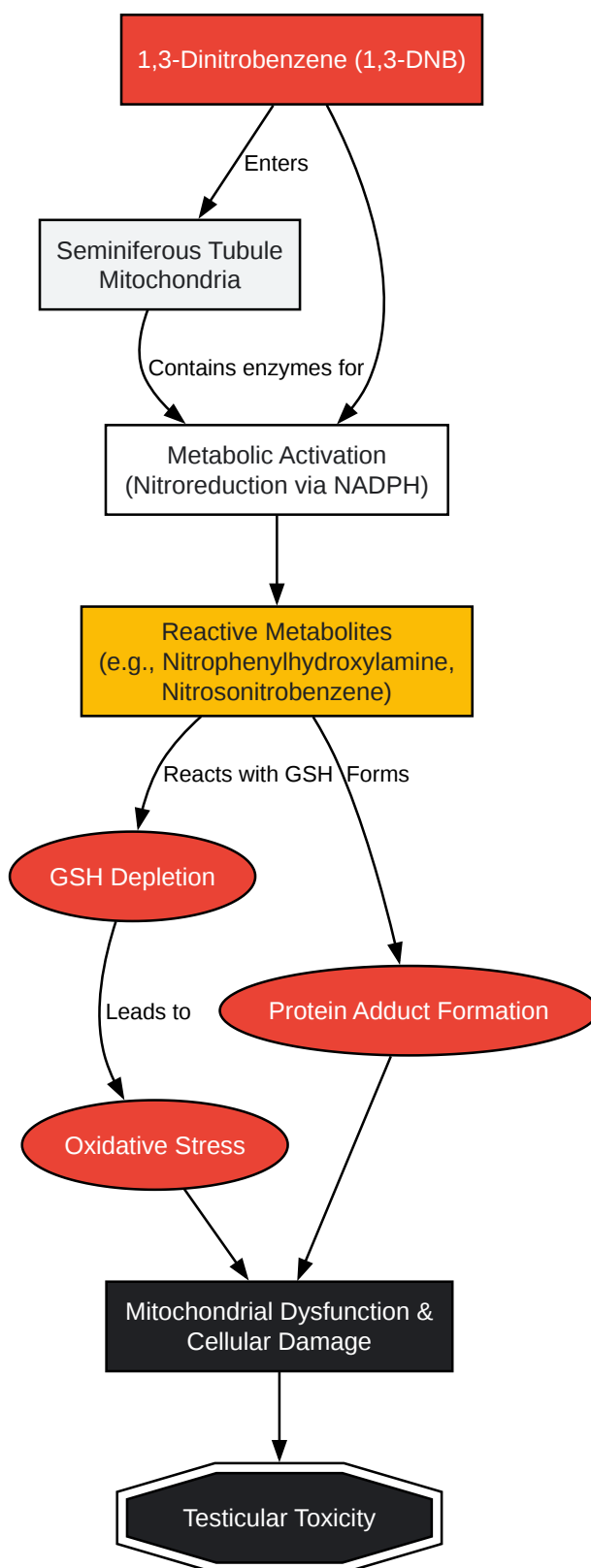


[Click to download full resolution via product page](#)

Caption: HPLC analytical workflow for 1,3-DNB.

Toxicological Mechanism: A Proposed Pathway

The toxicity of **1,3-Dinitrobenzene** is believed to be mediated by its metabolic activation, leading to oxidative stress and cellular damage, particularly in testicular mitochondria.[18][19]



[Click to download full resolution via product page](#)

Caption: Proposed toxicological pathway of 1,3-DNB.

Industrial Applications and Environmental Fate

1,3-Dinitrobenzene is a versatile chemical intermediate with several industrial uses.

- **Explosives:** It is used in the manufacture of explosives and is a byproduct in the production of trinitrotoluene (TNT).^{[1][9][20]}
- **Dyes and Pigments:** It serves as a precursor for the synthesis of m-phenylenediamine, a key component in the production of azo dyes.^[1]
- **Pharmaceuticals:** It is utilized as an intermediate in the synthesis of various pharmaceutical compounds.^{[1][21]}
- **Other Uses:** 1,3-DNB is also employed in the plastics industry and in the manufacturing of certain organic chemicals.^{[9][22]}

The environmental fate of 1,3-DNB is of concern due to its toxicity. It can be released into the environment from manufacturing facilities and ammunition plants.^{[10][20]} While it can undergo photolysis and biodegradation, its persistence in soil and potential to leach into groundwater are significant environmental considerations.^[20] The photolytic half-life of 1,3-DNB in water has been reported to be 23 days.^[20]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. grokipedia.com [grokipedia.com]
- 2. TABLE 3-2, Physical and Chemical Properties of 1,3-DNB and 1,3,5-TNB - Toxicological Profile for 1,3-Dinitrobenzene and 1,3,5-Trinitrobenzene - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. 1,3-Dinitrobenzene - Wikipedia [en.wikipedia.org]
- 4. 1,3-dinitrobenzene [chemister.ru]
- 5. 1,3-Dinitrobenzene CAS#: 99-65-0 [m.chemicalbook.com]

- 6. 1,3-Dinitrobenzene | $C_6H_4(NO_2)_2$ | CID 7452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. HEALTH EFFECTS - Toxicological Profile for 1,3-Dinitrobenzene and 1,3,5-Trinitrobenzene - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. nj.gov [nj.gov]
- 9. atsdr.cdc.gov [atsdr.cdc.gov]
- 10. 1,3 Dinitrobenzene & 1,3,5 Trinitrobenzene | ToxFAQs™ | ATSDR [wwwn.cdc.gov]
- 11. 1,3-Dinitrobenzene synthesis - chemicalbook [chemicalbook.com]
- 12. youtube.com [youtube.com]
- 13. youtube.com [youtube.com]
- 14. atsdr.cdc.gov [atsdr.cdc.gov]
- 15. benchchem.com [benchchem.com]
- 16. apps.dtic.mil [apps.dtic.mil]
- 17. Purity Analysis of 1, 3-Dichloro-2, 4, 6-Trinitrobenzene by High Performance Liquid Chromatography [energetic-materials.org.cn]
- 18. pubs.acs.org [pubs.acs.org]
- 19. 1,3-Dinitrobenzene metabolism and protein binding - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. POTENTIAL FOR HUMAN EXPOSURE - Toxicological Profile for 1,3-Dinitrobenzene and 1,3,5-Trinitrobenzene - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 21. chemimpex.com [chemimpex.com]
- 22. 1,3 Dinitrobenzene & 1,3,5 Trinitrobenzene | Public Health Statement | ATSDR [wwwn.cdc.gov]
- To cite this document: BenchChem. [1,3-Dinitrobenzene: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052904#literature-review-on-1-3-dinitrobenzene-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com